

3-Bromothieno[2,3-c]pyridine molecular weight and formula

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Compound of Interest

Compound Name: 3-Bromothieno[2,3-c]pyridine

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3-Bromothieno[2,3-c]pyridine: Key Molecular Data

For researchers and professionals in drug development, precise molecular information is fundamental. This document provides the essential molecular weight and formula for **3-Bromothieno[2,3-c]pyridine**, a heterocyclic building block of interest in medicinal chemistry.

Molecular Profile of 3-Bromothieno[2,3-c]pyridine

The following table summarizes the key quantitative data for **3-Bromothieno[2,3-c]pyridine**.

Parameter	Value	Reference
Molecular Formula	C ₇ H ₄ BrNS	[1] [2] [3]
Molecular Weight	214.0824 g/mol	[1]
Monoisotopic Mass	212.92477 Da	[3]
CAS Number	28783-17-7	[1]

This compound's structure, characterized by a bromine atom attached to the thieno[2,3-c]pyridine core, makes it a versatile intermediate for introducing this scaffold into larger, more complex molecules. The bromine atom serves as a key functional handle for various cross-coupling reactions, such as Suzuki-Miyaura and Buchwald-Hartwig aminations, which are

instrumental in the synthesis of novel pharmaceutical agents.[2] Notably, it has been utilized in the development of kinase inhibitors for potential cancer therapies.[2]

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References

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